

epi-alpha-Cadinol molecular weight and formula (C₁₅H₂₆O)

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Compound of Interest

Compound Name: *epi-alpha-Cadinol*

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Epi-alpha-Cadinol: A Technical Guide for Researchers

An In-depth Technical Guide on the Sesquiterpenoid **epi-alpha-Cadinol** (C₁₅H₂₆O)

This technical guide provides a comprehensive overview of the molecular characteristics, biological activities, and mechanisms of action of **epi-alpha-Cadinol**, a sesquiterpenoid alcohol of interest to researchers, scientists, and drug development professionals. This document summarizes key quantitative data, details experimental protocols from cited studies, and visualizes relevant biological pathways and workflows.

Molecular Profile

Epi-alpha-Cadinol, a naturally occurring bicyclic sesquiterpenoid, possesses the molecular formula C₁₅H₂₆O.^{[1][2][3][4]} It is also commonly referred to by its synonyms, T-Cadinol and Cedrelanol. As a plant metabolite, it is found in the essential oils of various plants.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **epi-alpha-Cadinol** is presented in Table 1. This data is essential for its handling, formulation, and interpretation of biological activity.

Property	Value	Source
Molecular Formula	C15H26O	[1][2][3][4]
Molecular Weight	222.37 g/mol	[1][2]
Physical State	Solid	[1]
Melting Point	139 - 140 °C	[1]
Boiling Point	302 - 304 °C at 760 mmHg	[1]
CAS Number	5937-11-1	[2]

Table 1: Physicochemical properties of **epi-alpha-Cadinol**.

Biological Activities and Mechanisms of Action

Epi-alpha-Cadinol has demonstrated a range of biological activities, positioning it as a molecule of interest for further investigation in drug discovery and development.

Antitrypanosomal Activity

Epi-alpha-Cadinol exhibits potent activity against *Trypanosoma cruzi*, the parasite responsible for Chagas disease.[1]

Quantitative Data:

Parameter	Value	Target
IC50 (Trypomastigotes)	18 µM	<i>Trypanosoma cruzi</i> (Y strain)
IC50 (Amastigotes)	15 µM	<i>Trypanosoma cruzi</i> (Y strain)

Table 2: In vitro antitrypanosomal activity of **epi-alpha-Cadinol**. [1]

Mechanism of Action: The primary mechanism of its antitrypanosomal action involves the impairment of the parasite's mitochondria.[1] Studies have shown that **epi-alpha-Cadinol** induces hyperpolarization of the mitochondrial membrane in *T. cruzi*, suggesting a disruption of the mitochondrial electron transport chain and oxidative phosphorylation.[1] This ultimately

leads to a decrease in reactive oxygen species (ROS) production and parasite death.[1]
Notably, the compound does not appear to affect the parasite's plasma membrane permeability or intracellular calcium levels.[1]

Proposed mechanism of antitrypanosomal activity.

Anti-inflammatory Activity

Epi-alpha-Cadinol has demonstrated anti-inflammatory properties by inhibiting the production of nitric oxide (NO) in lipopolysaccharide (LPS)-activated RAW 264.7 macrophages.

Quantitative Data:

Parameter	Value	Cell Line
IC50 (NO Inhibition)	9.7 - 15.5 µg/mL	RAW 264.7

Table 3: In vitro anti-inflammatory activity of **epi-alpha-Cadinol**.

Mechanism of Action: The precise molecular mechanism is not fully elucidated for **epi-alpha-Cadinol** itself; however, the inhibition of NO production strongly suggests an interference with inflammatory signaling pathways. Key pathways often implicated in the inflammatory response and NO production are the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways. It is hypothesized that **epi-alpha-Cadinol** may exert its anti-inflammatory effects by modulating these pathways, thereby reducing the expression of pro-inflammatory genes.

Hypothesized anti-inflammatory signaling pathways.

Other Biological Activities

- **Antioxidant Activity:** In silico studies suggest that **epi-alpha-Cadinol** may act as an antioxidant by interacting with enzymes like xanthine oxidoreductase.
- **Thrombolytic Activity:** Computational docking indicates a potential interaction with the tissue plasminogen activator receptor, suggesting possible thrombolytic effects.

- Antimicrobial Activity: The proposed mechanism of antimicrobial action involves the disruption of microbial cell membranes and walls, a common feature of terpenoids.
- Insect Repellent Activity: **Epi-alpha-Cadinol** has been identified as a potential natural insect repellent.[3]

Experimental Protocols

This section details the methodologies for key experiments cited in the literature, providing a foundation for reproducible research.

Antitrypanosomal Activity and Mechanism of Action Workflow

The following workflow outlines the key experimental steps to assess the antitrypanosomal activity and elucidate the mechanism of action of **epi-alpha-Cadinol**.

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